

An In-depth Technical Guide to C₆H₁₀N₂O₂: Focus on Ectoine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Ethyl 2-
[cyano(methyl)amino]acetate

Cat. No.: B1347303

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical compound with the molecular formula C₆H₁₀N₂O₂, with a primary focus on its most commercially and scientifically significant isomer, Ectoine. This document will delve into the nomenclature, chemical properties, biological significance, and experimental protocols related to Ectoine, providing valuable information for researchers, scientists, and professionals in drug development.

IUPAC Nomenclature and Chemical Identity

The molecular formula C₆H₁₀N₂O₂ represents several isomers. Two of the most notable are Ectoine and Piracetam.

- Ectoine: The IUPAC name for Ectoine is (4S)-2-methyl-1,4,5,6-tetrahydropyrimidine-4-carboxylic acid.[1][2] It is a natural compound found in various microorganisms.[2]
- Piracetam: The IUPAC name for Piracetam is 2-(2-oxopyrrolidin-1-yl)acetamide.[3][4][5] It is a synthetic nootropic drug.[3][5]

This guide will focus on Ectoine due to its significant biological functions and increasing interest in its application.

Table 1: Chemical Identifiers for Ectoine

Identifier	Value
IUPAC Name	(4S)-2-methyl-1,4,5,6-tetrahydropyrimidine-4-carboxylic acid[1]
Molecular Formula	C6H10N2O2[1][6]
Molar Mass	142.16 g/mol
CAS Number	96702-03-3[1][6]
Synonyms	Ectoin, 1,4,5,6-tetrahydro-2-methyl-4-pyrimidinecarboxylic acid[1][6]

Physicochemical Properties of Ectoine

Ectoine is a white, crystalline powder that is highly soluble in water.[6] Its high solubility is a key feature related to its biological function as an osmoprotectant.

Table 2: Physicochemical Data of Ectoine

Property	Value
Appearance	White crystalline powder[6]
Solubility in Water	High[6]
logP	-0.38430[6]
PSA (Polar Surface Area)	61.69 Å²[6]

Biological Significance and Mechanism of Action

Ectoine is a compatible solute, also known as an osmolyte, produced by a variety of extremophilic bacteria to protect themselves from harsh environmental conditions such as high salinity, extreme temperatures, and dehydration.[2] It accumulates in the cytoplasm of these organisms, where it helps to maintain the native structure of proteins, nucleic acids, and cell membranes.

The primary mechanism of action of Ectoine is through the preferential exclusion model. Ectoine molecules are largely excluded from the immediate hydration shell of macromolecules. This exclusion leads to an increase in the water concentration around the biopolymers, which in turn enhances the stability and proper folding of these molecules.

Experimental Protocols

Extraction and Purification of Ectoine from Bacterial Cultures

A common method for obtaining Ectoine is through a process known as "milking," where bacteria are subjected to osmotic downshock.

- **Cultivation:** Halophilic bacteria, such as *Halomonas elongata*, are cultured in a high-salt medium to induce the production of Ectoine.
- **Harvesting:** The bacterial cells are harvested by centrifugation.
- **Osmotic Downshock (Milking):** The cell pellet is resuspended in a low-salt medium (e.g., distilled water). This sudden decrease in external osmolarity causes the cells to release Ectoine into the medium to prevent bursting.
- **Separation:** The cells are removed by a second centrifugation step.
- **Purification:** The supernatant, containing Ectoine, is then subjected to further purification steps, such as ion-exchange chromatography and crystallization, to obtain pure Ectoine.

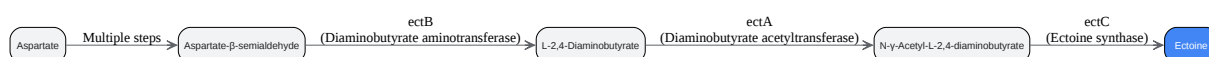
Quantification of Ectoine by High-Performance Liquid Chromatography (HPLC)

- **Sample Preparation:** Bacterial extracts or purified samples are diluted in an appropriate mobile phase.
- **Chromatographic Conditions:**
 - **Column:** A C18 reversed-phase column is typically used.
 - **Mobile Phase:** An isocratic elution with a phosphate buffer at a specific pH is common.

- Detection: UV detection at a wavelength of 210 nm.
- Quantification: The concentration of Ectoine in the sample is determined by comparing the peak area to a standard curve generated from known concentrations of pure Ectoine.

Biosynthesis of Ectoine

The biosynthesis of Ectoine from aspartate involves a three-step enzymatic pathway.



[Click to download full resolution via product page](#)

Caption: Biosynthetic pathway of Ectoine from Aspartate.

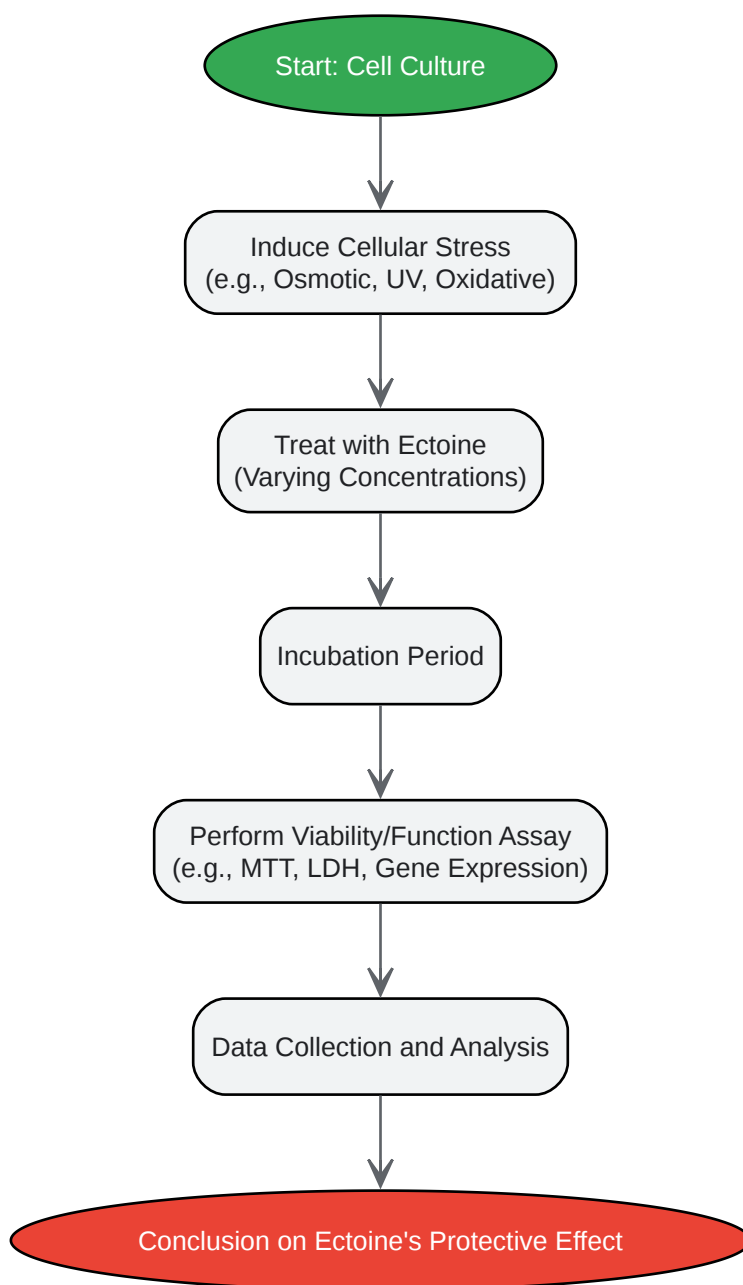
Applications in Drug Development and Research

Ectoine's ability to stabilize biological molecules and protect cells from stress has led to its investigation and use in various applications:

- Dermatology and Cosmetics: Used in skincare products for its moisturizing, anti-inflammatory, and cell-protective properties.
- Ophthalmology: Included in eye drops to alleviate symptoms of dry eye syndrome.
- Inhalation Products: Investigated for its potential to protect lung tissues from inflammation and damage.
- Biotechnology: Employed as a stabilizer for enzymes and other proteins during storage and in various biochemical assays.

Logical Workflow for Ectoine Application Testing

The following diagram illustrates a general workflow for evaluating the efficacy of Ectoine in a cell-based assay.



[Click to download full resolution via product page](#)

Caption: Experimental workflow for testing Ectoine's cytoprotective effects.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Ectoine | C₆H₁₀N₂O₂ | CID 126041 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Ectoine - Wikipedia [en.wikipedia.org]
- 3. Piracetam | C₆H₁₀N₂O₂ | CID 4843 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Piracetam [webbook.nist.gov]
- 5. Page loading... [guidechem.com]
- 6. Page loading... [wap.guidechem.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to C₆H₁₀N₂O₂: Focus on Ectoine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1347303#iupac-name-for-c6h10n2o2]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com